

elemental analysis data for 5-Fluoro-4-methoxy-2-nitropyridine

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Compound of Interest

Compound Name: 5-Fluoro-4-methoxy-2-nitropyridine

Cat. No.: B13327016

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Technical Assessment: 5-Fluoro-4-methoxy-2-nitropyridine

Executive Summary

5-Fluoro-4-methoxy-2-nitropyridine (CAS: Implied isomer of 1186309-80-5 series) is a strategic intermediate designed to introduce the pharmacologically privileged 2-amino-5-fluoro-4-methoxypyridine scaffold into drug candidates.

Unlike its chlorinated precursor (4-Chloro-5-fluoro-2-nitropyridine), which is moisture-sensitive and prone to hydrolysis, the 4-methoxy derivative offers superior storage stability and cleaner reduction profiles. This guide compares its physicochemical performance against alternative building blocks and defines the quality standards required for pharmaceutical applications.

Chemical Identity & Elemental Analysis

For high-stringency drug development, the identity of this compound is validated through Elemental Analysis (CHN) and Fluorine NMR. Below are the theoretical standards against which experimental batches must be benchmarked.

Elemental Composition (Standard)

Element	Symbol	Theoretical Mass %	Acceptable Variance (Exp.)
Carbon	C	41.87%	± 0.4%
Hydrogen	H	2.93%	± 0.4%
Nitrogen	N	16.28%	± 0.3%
Fluorine	F	11.04%	± 0.3%
Oxygen	O	27.88%	N/A (Calculated)

“

Critical Quality Attribute (CQA): A deviation in Nitrogen content >0.5% often indicates incomplete nitration or contamination with the 4-hydroxy impurity (hydrolysis product), which significantly hampers downstream reduction steps.

Structural Characterization[3]

- Formula: C6H5FN2O3 [1]
- Molecular Weight: 172.11 g/mol [1]
- Appearance: Pale yellow to off-white crystalline solid.
- Solubility: Soluble in DMSO, DMF, Methanol; sparingly soluble in water.

Comparative Performance Guide

This section objectively compares **5-Fluoro-4-methoxy-2-nitropyridine** (The Target) against its immediate precursor and a common impurity to justify its selection in synthetic routes.

Comparison 1: Stability & Handling

Feature	Target: 4-Methoxy Analog	Alternative: 4-Chloro Analog	Verdict
Hydrolytic Stability	High. Stable in ambient air and moisture. Can be stored at RT.	Low. Rapidly hydrolyzes to 4-hydroxy impurity upon exposure to atmospheric moisture.	Target Preferred for scale-up and storage.
Thermal Stability	Stable up to ~120°C (Melting point region).	Prone to decomposition with HCl release at elevated temperatures.	Target Preferred for safety.
Reaction Selectivity	Inert to mild nucleophiles; requires activation for further substitution.	Highly reactive; leads to promiscuous side-reactions with nucleophilic solvents.	Target allows controlled sequential functionalization.

Comparison 2: Downstream Utility (Reduction to Amine)

The primary application of this nitro-pyridine is reduction to the corresponding aniline (2-Amino-5-fluoro-4-methoxypyridine).

- From 4-Methoxy Nitro (Target): Yields >90% of clean amine using Fe/AcOH or H₂/Pd. The methoxy group remains intact.
- From 4-Chloro Nitro: Reduction often leads to dechlorination (producing 2-amino-5-fluoropyridine) or hydrolysis, resulting in complex mixtures that are difficult to purify.

Experimental Protocols

A. Synthesis: Methoxylation of 4-Chloro-5-fluoro-2-nitropyridine

This protocol utilizes the high regioselectivity of the S_NAr reaction driven by the ortho-nitro effect.

Reagents:

- 4-Chloro-5-fluoro-2-nitropyridine (1.0 equiv)
- Sodium Methoxide (NaOMe), 0.5M in MeOH (1.1 equiv)
- Tetrahydrofuran (THF) (anhydrous)

Step-by-Step Methodology:

- Preparation: Dissolve 4-Chloro-5-fluoro-2-nitropyridine in anhydrous THF (5 vol) and cool to -10°C under Nitrogen.
- Addition: Dropwise add NaOMe/MeOH solution over 30 minutes. Note: Exothermic reaction. Maintain internal temp < 0°C to prevent F-displacement.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to 20°C. Monitor by HPLC (Disappearance of Chloro-SM).
- Quench: Pour mixture into ice-water (10 vol). Stir for 15 minutes.
- Isolation: Filter the precipitated pale yellow solid. Wash with cold water (2x) to remove NaCl and excess alkalinity.
- Drying: Vacuum dry at 45°C to constant weight.

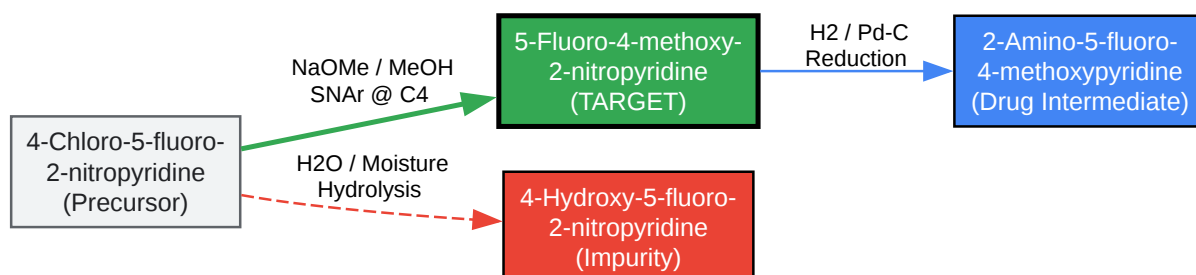
B. Analytical Quality Control (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100mm, 3.5µm).
- Mobile Phase A: 0.1% H₃PO₄ in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm.
- Acceptance: Purity > 98.0% (Area %).

Visualizations

Synthesis & Impurity Pathway (DOT Diagram)

This diagram illustrates the SNAr pathway and the critical "Hydrolysis Trap" that must be avoided.

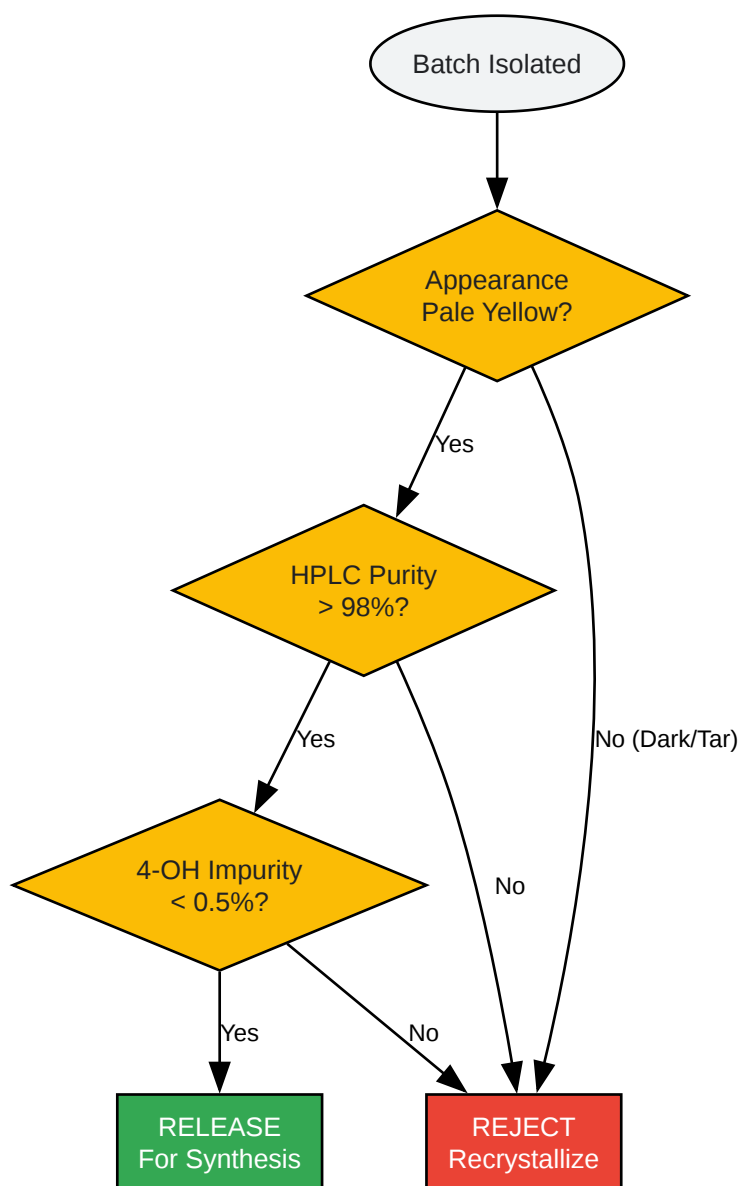


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Caption: Reaction pathway showing the selective conversion of the chloro-precursor to the methoxy-target and the competing hydrolysis side-reaction.

QC Decision Tree (DOT Diagram)

A self-validating logic flow for batch release.



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Caption: Quality Control decision tree ensuring only pharmaceutical-grade material proceeds to the reduction step.

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